

4-(4-Aminophenyl)morpholin-3-one chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Aminophenyl)morpholin-3-one

Cat. No.: B139978

[Get Quote](#)

An In-depth Technical Guide to **4-(4-Aminophenyl)morpholin-3-one**

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties, spectral data, synthesis protocols, and primary applications of **4-(4-Aminophenyl)morpholin-3-one**. This compound, a key intermediate in the synthesis of the anticoagulant drug Rivaroxaban, is of significant interest to researchers, scientists, and professionals in drug development.^{[1][2][3]} This document consolidates critical data into a structured format, including detailed experimental methodologies and visual diagrams to elucidate reaction pathways and logical relationships.

Chemical and Physical Properties

4-(4-Aminophenyl)morpholin-3-one is an off-white solid organic compound.^[4] Its core structure consists of a morpholin-3-one ring attached to an aminophenyl group.^[3] The key identifiers and physicochemical properties are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	4-(4-aminophenyl)morpholin-3-one	[5][6]
CAS Number	438056-69-0	[2][5][7]
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₂	[2][5][7]
Molecular Weight	192.21 g/mol	[2][5][7]
Appearance	White to Off-White Crystalline Solid/Powder	[3][4][7][8]
Melting Point	165–175 °C	[4][8][9]
Boiling Point	502.3 ± 45.0 °C (Predicted)	[4][10]
Density	1.268 - 1.3 g/cm ³	[3][4]
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, Acetone.[11] Slightly soluble in Methanol and water. [3][4][8]	[3][4][8][11]
pKa	4.85 ± 0.10 (Predicted)	[4]
InChI Key	MHCRLDZZHOVFEE-UHFFFAOYSA-N	[5][6]
Canonical SMILES	C1COCC(=O)N1C2=CC=C(C=C2)N	[5][12]

Spectral Information

Comprehensive spectral data is crucial for the identification and characterization of **4-(4-Aminophenyl)morpholin-3-one**.

- ¹H NMR: Proton NMR data is available for structure confirmation.[10][13] Predicted ¹H NMR (400 MHz, CDCl₃) shows peaks at δ 7.07 (d, J = 8.8 Hz, 2H), 6.69 (d, J = 8.8 Hz, 2H), 4.32 (s, 2H), 4.00 (t, J = 4.8 Hz, 2H), 3.72 (bs, 2H), and 3.69 (t, J = 4.8 Hz, 2H).[10]

- ¹³C NMR: Carbon NMR data is available from various suppliers and databases for structural analysis.[\[7\]](#)
- Infrared (IR) Spectroscopy: FTIR spectra have been recorded using both KBr and ATR techniques on instruments such as the Bruker Tensor 27 FT-IR.[\[5\]](#) These spectra are available in public databases for comparison.[\[5\]](#)[\[14\]](#)
- Raman Spectroscopy: Raman spectra have been acquired using instruments like the Bruker MultiRAM Stand Alone FT-Raman Spectrometer.[\[5\]](#)
- Mass Spectrometry (MS): Mass spectral data is available, confirming the molecular weight of the compound.[\[13\]](#)

Experimental Protocols

The synthesis of **4-(4-Aminophenyl)morpholin-3-one** is a critical step in the industrial production of Rivaroxaban.[\[15\]](#) Several synthetic routes have been developed, with a common strategy involving the reduction of its nitro precursor, 4-(4-nitrophenyl)morpholin-3-one.

Synthesis via Catalytic Hydrogenation

A widely employed and efficient method is the catalytic hydrogenation of 4-(4-nitrophenyl)morpholin-3-one. This process is favored for its high yield and purity under relatively mild conditions.[\[16\]](#)

Objective: To synthesize **4-(4-Aminophenyl)morpholin-3-one** by the reduction of 4-(4-nitrophenyl)morpholin-3-one.

Materials:

- 4-(4-nitrophenyl)morpholin-3-one
- Palladium on activated charcoal (5% Pd/C)
- Solvent (e.g., Ethanol, Water, or a mixture thereof)[\[16\]](#)[\[17\]](#)[\[18\]](#)
- Hydrogen gas (H₂)

- Autoclave or Parr pressure apparatus
- Filtration apparatus (e.g., Hyflow bed)
- Rotary evaporator

Procedure:

- Charging the Reactor: Suspend 4-(4-nitrophenyl)morpholin-3-one (e.g., 6.7 g) and 5% palladium on charcoal (e.g., 340 mg) in the chosen solvent (e.g., 60 g of water) within a pressure-resistant reactor (autoclave).[\[17\]](#)[\[18\]](#)
- Inerting the Atmosphere: Purge the reactor with an inert gas, such as nitrogen, and then replace the atmosphere with hydrogen gas. Repeat the hydrogen purge three times to ensure all air is removed.[\[18\]](#)
- Reaction Conditions: Heat the mixture with stirring to a temperature between 60-90°C.[\[17\]](#)[\[18\]](#) Apply hydrogen pressure, typically ranging from 1 to 8 bar.[\[15\]](#)[\[17\]](#)
- Monitoring the Reaction: Monitor the progress of the reaction through techniques like TLC or HPLC to confirm the consumption of the starting nitro compound. The reaction is typically complete within 1.5 to 3 hours.[\[17\]](#)[\[18\]](#)
- Work-up: Once the reaction is complete, cool the mixture to room temperature and carefully depressurize the reactor.
- Catalyst Removal: Filter the reaction mixture through a bed of celite or hyflow to remove the palladium catalyst.[\[15\]](#)[\[19\]](#) The catalyst can be washed with additional solvent (e.g., a mixture of methanol and dichloromethane) to recover any adsorbed product.[\[19\]](#)
- Product Isolation: Concentrate the filtrate under reduced pressure to remove the solvent.[\[16\]](#)[\[19\]](#)
- Crystallization/Purification: Recrystallize the crude product from a suitable solvent, such as ethanol or isopropanol, to obtain pure **4-(4-Aminophenyl)morpholin-3-one** as a crystalline solid.[\[15\]](#)[\[18\]](#) The final product is then filtered, washed with a small amount of cold solvent, and dried.[\[19\]](#)

Applications and Significance

The primary and most significant application of **4-(4-Aminophenyl)morpholin-3-one** is its role as a key starting material and intermediate in the synthesis of Rivaroxaban.^{[1][2][3][20]} Rivaroxaban is a potent, orally active direct Factor Xa inhibitor, widely prescribed as an anticoagulant for the prevention and treatment of thromboembolic disorders such as deep vein thrombosis (DVT) and pulmonary embolism (PE).^{[1][3][19]} The efficiency and cost-effectiveness of Rivaroxaban production are heavily dependent on the successful synthesis of this crucial intermediate.^[15]

Safety and Handling

Hazard Identification:

- Causes skin irritation (H315).^{[5][21][22]}
- Causes serious eye irritation (H319).^{[5][21][22]}
- May cause respiratory irritation (H335).^{[5][22]}

Precautionary Measures:

- Handling should be performed in a well-ventilated area.^[23]
- Wear appropriate personal protective equipment (PPE), including protective gloves, safety glasses with side-shields, and lab coats.^{[21][22][23]}
- Avoid breathing dust.^[22] Use a local exhaust system if dust generation is likely.^[23]
- Wash hands thoroughly after handling.^{[21][23]}

First Aid:

- Skin Contact: Wash off with plenty of soap and water. If irritation occurs, seek medical advice.^{[21][23]}
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.^[21]

[23]

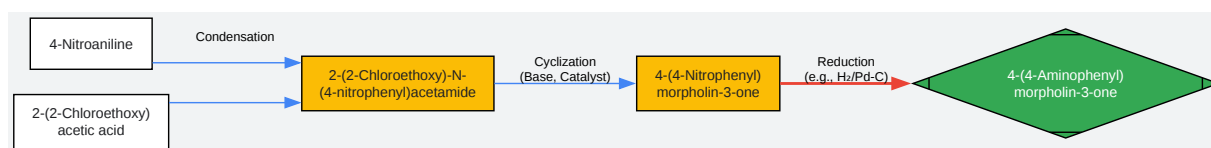
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[23]

Storage:

- Store in a cool, dry, and dark place in a tightly sealed container.[4][23]
- Keep under an inert atmosphere as the material can be air-sensitive.[23]

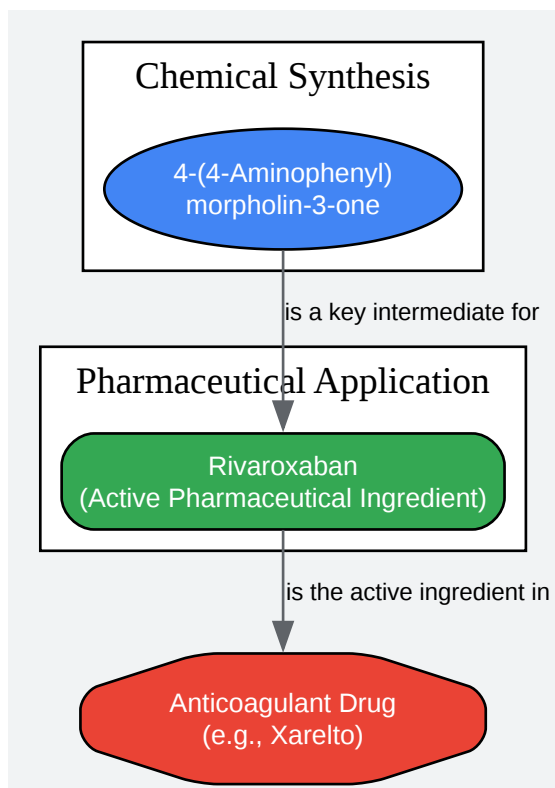
Visualizations

The following diagrams illustrate the synthesis workflow and the role of **4-(4-Aminophenyl)morpholin-3-one** as a pharmaceutical intermediate.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **4-(4-Aminophenyl)morpholin-3-one**.



[Click to download full resolution via product page](#)

Caption: Role as a key intermediate in drug manufacturing.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(4-Aminophenyl)morpholin-3-one Manufacturer, Exporter [vandvpharma.com]
- 2. prudencepharma.com [prudencepharma.com]
- 3. 4-(4-aminophenyl)morpholin-3-one Exporter | 4-(4-aminophenyl)morpholin-3-one Exporting Company | 4-(4-aminophenyl)morpholin-3-one International Distributor [multichemexports.com]
- 4. 4-(4-AMINOPHENYL)MORPHOLIN-3-ONE | 438056-69-0 [chemicalbook.com]

- 5. 4-(4-Aminophenyl)morpholin-3-one | C₁₀H₁₂N₂O₂ | CID 11194854 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-(4-Aminophenyl)morpholin-3-one | 438056-69-0 [sigmaaldrich.com]
- 7. pharmaffiliates.com [pharmaffiliates.com]
- 8. 4 4 Aminophenyl Morpholin 3 One Exporter from Navi Mumbai [aaopenglobal.in]
- 9. darshanpharmaindia.in [darshanpharmaindia.in]
- 10. 4-(4-Aminophenyl)morpholin-3-one, CAS No. 438056-69-0 - iChemical [ichemical.com]
- 11. 4-(4-Aminophenyl)morpholin-3-one | CAS:438056-69-0 | High Purity | Manufacturer BioCrick [biocrick.com]
- 12. natuprod.bocsci.com [natuprod.bocsci.com]
- 13. 4-(4-AMINOPHENYL)MORPHOLIN-3-ONE(438056-69-0) 1H NMR spectrum [chemicalbook.com]
- 14. dev.spectrabase.com [dev.spectrabase.com]
- 15. WO2019138362A1 - Process for the preparation of 4-(4-aminophenyl)morpholin-3-one - Google Patents [patents.google.com]
- 16. CA2538906C - Process for preparing 4-(4-aminophenyl)-3-morpholinone - Google Patents [patents.google.com]
- 17. EP2560964A1 - Process for preparing 4-(4-aminophenyl)morpholin-3-one - Google Patents [patents.google.com]
- 18. 4-(4-AMINOPHENYL)MORPHOLIN-3-ONE synthesis - chemicalbook [chemicalbook.com]
- 19. tdcommons.org [tdcommons.org]
- 20. 4-(4-Aminophenyl) morpholin-3-one - ApiSyn Healthcare Pvt. Ltd. [apisyn.com]
- 21. tcichemicals.com [tcichemicals.com]
- 22. aksci.com [aksci.com]
- 23. valsynthese.ch [valsynthese.ch]
- To cite this document: BenchChem. [4-(4-Aminophenyl)morpholin-3-one chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b139978#4-4-aminophenyl-morpholin-3-one-chemical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com